

# Coumarin 314: An In-depth Technical Guide to its Fluorescence Quantum Yield

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## Compound of Interest

Compound Name: Coumarin 314

Cat. No.: B1211175

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This technical guide provides a comprehensive overview of the fluorescence quantum yield of **Coumarin 314**, a widely used laser dye. The document details its photophysical properties, factors influencing its fluorescence, and standardized protocols for its measurement, aiming to equip researchers, scientists, and drug development professionals with the critical information needed for its effective application.

## Introduction to Coumarin 314

**Coumarin 314**, also known by its chemical name 2,3,5,6-1H,4H-Tetrahydro-9-carbethoxyquinolizino-[9,9a,1-gh]coumarin, is a highly efficient and photostable fluorescent dye. Its rigidized molecular structure contributes to its high fluorescence quantum yield, making it a valuable tool in various scientific applications, including dye lasers, fluorescence microscopy, and as a fluorescent probe in biological systems. Understanding the nuances of its fluorescence quantum yield is paramount for optimizing its performance in these applications.

## Quantitative Data on Fluorescence Quantum Yield

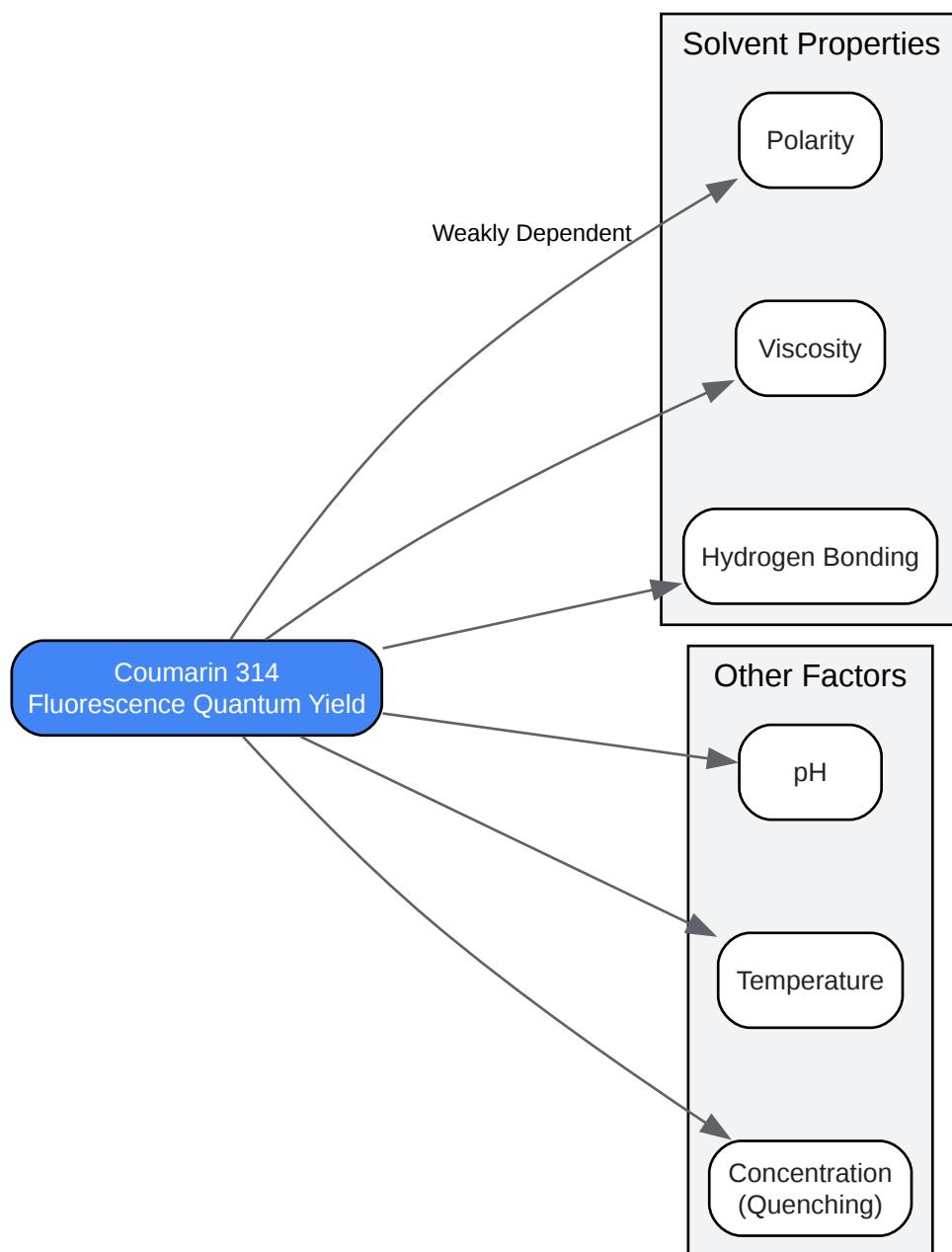
The fluorescence quantum yield ( $\Phi_f$ ) of a fluorophore is a measure of its emission efficiency, defined as the ratio of photons emitted to the number of photons absorbed. For **Coumarin 314**, the quantum yield has been reported in ethanol, although values can vary slightly depending on the measurement conditions and the reference standard used.

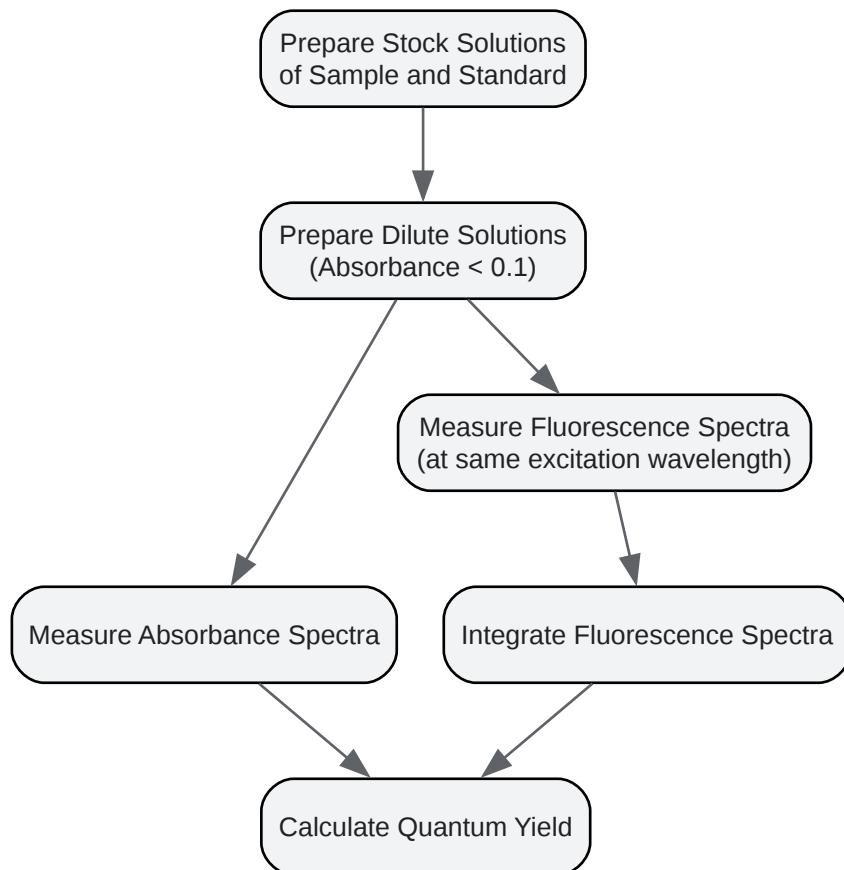
Solvent	Quantum Yield ( $\Phi_f$ )	Reference
Ethanol	0.68	Reynolds, G. A. and Drexhage, K. H. (1975)[1]
Ethanol	0.77	Birge, R. R. (1987)[1]
Ethanol	0.86	van Gompel, J. A. and Schuster, G. B. (1989)[1]

It has been noted that the fluorescence yield of **Coumarin 314** is only weakly dependent on the solvent.[1] This is attributed to its rigid molecular structure, which minimizes non-radiative decay pathways that are often induced by solvent interactions in more flexible coumarin derivatives.

## Factors Influencing Fluorescence Quantum Yield

The fluorescence quantum yield of coumarin dyes, in general, can be influenced by a variety of environmental factors. While **Coumarin 314** is relatively robust, these factors can still play a role in modulating its fluorescence output.





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## References

- 1. [omlc.org](http://omlc.org) [omlc.org]
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